

2-Fluorodiphenylmethane: A Comprehensive Health and Safety Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluorodiphenylmethane

Cat. No.: B1329804

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **2-Fluorodiphenylmethane**. A critical finding is that the toxicological properties of this compound have not been thoroughly investigated. All handling and experimental procedures should be conducted with caution, under the supervision of qualified personnel, and in accordance with institutional and regulatory safety protocols. The information herein should be used as a guide for risk assessment, not as a substitute for it.

Executive Summary

2-Fluorodiphenylmethane is an aromatic organic compound with applications in pharmaceuticals and material science.^[1] While its physical and chemical properties are partially characterized, there is a significant lack of comprehensive toxicological data. This guide synthesizes the available information on its properties, hazards, and handling procedures to inform safe laboratory practices. The primary known hazard is its potential for causing skin sensitization, and it is classified as very toxic to aquatic life with long-lasting effects.^[2] Due to the limited toxicological data, it should be handled as a compound with unknown toxicity, and appropriate personal protective equipment should be used at all times.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Fluorodiphenylmethane** is presented in Table 1. This data is essential for understanding its behavior under various

experimental conditions.

Table 1: Physical and Chemical Properties of **2-Fluorodiphenylmethane**

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₁ F	[1][3]
Molecular Weight	186.22 g/mol	[1]
CAS Number	3794-15-8	[1][3]
Appearance	Colorless liquid	[1][4]
Density	1.08 g/cm ³	[1]
Melting Point	50-52°C	[1]
Boiling Point	258.7°C at 760 mmHg	[1]
Flash Point	108.4°C	[1]
Vapor Pressure	0.0218 mmHg at 25°C	[1]
Water Solubility	3.7 x 10 ⁻³ g/L at 25°C (Limited solubility)	[1]
Solubility in Organic Solvents	Soluble in ethanol, dichloromethane, acetone, hexane, toluene, diethyl ether, and benzene.	[1]
Refractive Index	1.555	[1]

Hazard Identification and GHS Classification

The toxicological properties of **2-Fluorodiphenylmethane** have not been fully investigated. However, based on available Safety Data Sheets (SDS) for mixtures containing this compound, a preliminary hazard profile can be established. It is crucial to handle this substance as potentially hazardous until more comprehensive data is available.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram	Source(s)
Skin Sensitization	1	H317: May cause an allergic skin reaction.	Warning	GHS07	[2]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life.	Warning	GHS09	
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects.	Warning	GHS09	

Note: The aquatic toxicity data is from a Safety Data Sheet for Diphenylmethane, a structurally similar compound, but is cited in an SDS that also addresses **2-Fluorodiphenylmethane**. The skin sensitization data is from an SDS for a mixture containing **2-Fluorodiphenylmethane**.

Carcinogenicity:

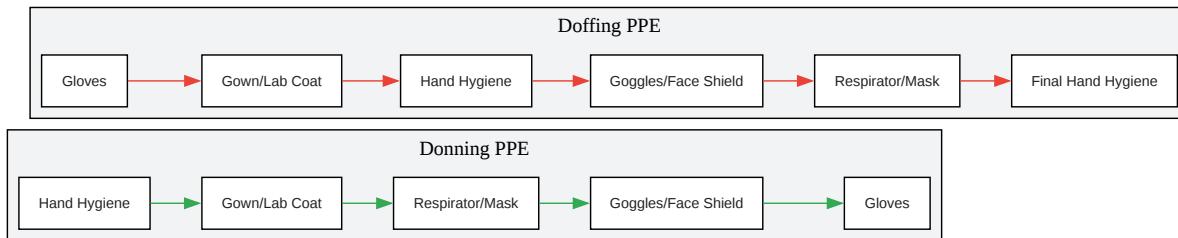
- IARC: No ingredient of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.
- NTP: No ingredient of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.
- OSHA: No component of this product present at levels greater than or equal to 0.1% is on OSHA's list of regulated carcinogens.

Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

4.1 Personal Protective Equipment (PPE)

A general workflow for donning and doffing PPE is outlined below.



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Figure 1: General Personal Protective Equipment (PPE) Workflow.

4.2 Storage

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.^[5]
- Store away from incompatible materials such as strong oxidizing agents.^[6]

Emergency Procedures

In case of exposure or spill, follow these procedures.

Table 3: First Aid Measures

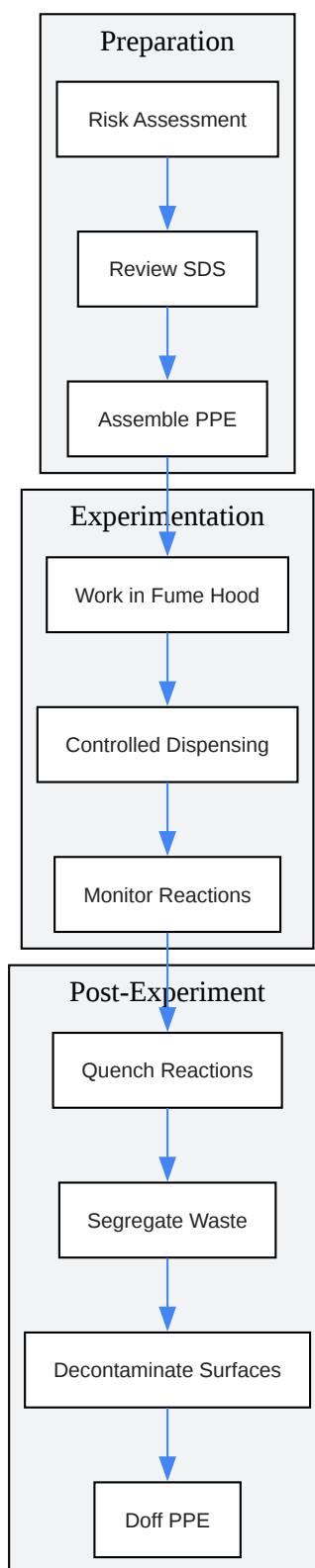
Exposure Route	First Aid Measures	Source(s)
Inhalation	Move person into fresh air.	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs: Get medical advice/attention.	[2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[6]
Ingestion	Make victim drink water (two glasses at most).	

Spill Response:

- Evacuate the area.
- Wear appropriate PPE.
- Cover drains to prevent entry into waterways.
- Absorb with liquid-absorbent material (e.g., Chemizorb®).
- Collect and place in a suitable container for disposal.[6]
- Clean the affected area.

Experimental Protocols and Workflows

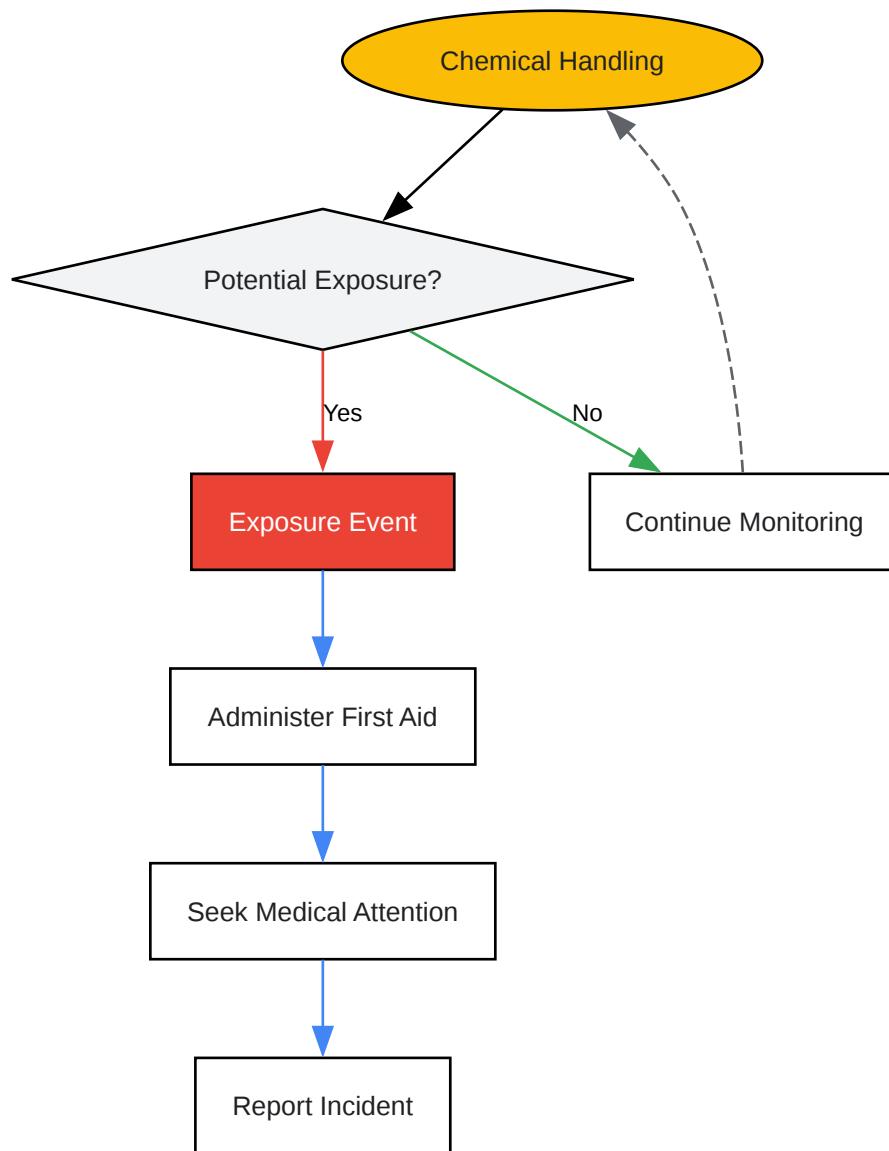
Due to the lack of specific published experimental protocols for the toxicological assessment of **2-Fluorodiphenylmethane**, a general workflow for handling chemical substances of unknown toxicity in a laboratory setting is provided.



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Figure 2: General Laboratory Workflow for Handling Chemicals.

A logical workflow for hazard identification and response is crucial when working with compounds with incomplete safety data.



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Figure 3: Hazard Identification and Response Workflow.

Reactivity and Stability

- Stability: Stable under normal conditions.[6]
- Incompatible Materials: Strong oxidizing agents.[6]

- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides.
- Hazardous Reactions: Forms explosive mixtures with air on intense heating.

Toxicological Information

As previously stated, comprehensive toxicological data for **2-Fluorodiphenylmethane** is not available. "To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated." Researchers should assume the compound is toxic and handle it accordingly. The primary known toxicological effect is skin sensitization.[\[2\]](#)

Ecological Information

2-Fluorodiphenylmethane is considered very toxic to aquatic life with long-lasting effects.

- Environmental Fate: Due to its low water solubility, it is not expected to be mobile in aquatic environments.
- Disposal: Waste must be disposed of in accordance with national and local regulations. Do not allow the product to enter drains or waterways.[\[6\]](#)

Conclusion and Recommendations

The available data on **2-Fluorodiphenylmethane** provides a foundational understanding of its physical properties and some potential hazards. However, the significant gap in toxicological data necessitates a highly cautious approach to its handling and use. It is strongly recommended that comprehensive toxicological studies be conducted to establish a definitive safety profile for this compound, especially given its use in research and development for pharmaceuticals and materials. Until such data is available, all personnel must adhere to strict safety protocols, utilize appropriate engineering controls and personal protective equipment, and handle **2-Fluorodiphenylmethane** as a substance with significant unknown toxicity.

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